

Essential Safety and Operational Guide for Handling Bis(cyclopentadienyl)vanadium

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Compound of Interest

Compound Name: Bis(cyclopentadienyl)vanadium

Cat. No.: B1631957

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Bis(cyclopentadienyl)vanadium** (Vanadocene).

This document provides crucial safety protocols and logistical information for the use of **Bis(cyclopentadienyl)vanadium**, a highly reactive and air-sensitive organometallic compound. Adherence to these procedures is vital to ensure personnel safety and experimental integrity.

Hazards and Safety Precautions

Bis(cyclopentadienyl)vanadium, also known as vanadocene, is a flammable solid that is toxic if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation. Due to its high reactivity with air and moisture, all handling must be conducted under an inert atmosphere.

Summary of Hazards and Properties

Property/Hazard	Information
Chemical Formula	<chem>V(C5H5)2</chem>
Appearance	Violet crystalline solid
Molar Mass	181.13 g/mol
Melting Point	167-169 °C
GHS Hazard Classifications	Flammable Solid (Category 2), Acute Toxicity, Oral (Category 3), Acute Toxicity, Dermal (Category 3), Acute Toxicity, Inhalation (Category 3), Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)
Signal Word	Danger
Key Hazards	Air and moisture sensitive, flammable, toxic

Operational Plan: Step-by-Step Handling Protocol

A strict operational protocol is mandatory when working with **Bis(cyclopentadienyl)vanadium**. The following steps outline the procedure from preparation to post-handling cleanup.

Preparation and Engineering Controls

- Work Area: All manipulations of **Bis(cyclopentadienyl)vanadium** must be performed in a certified chemical fume hood or a glovebox with an inert atmosphere (e.g., argon or nitrogen).
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested. A Class D dry powder fire extinguisher or sand should be available in the immediate vicinity for metal fires. Do not use water or carbon dioxide extinguishers.
- Glassware: All glassware must be oven-dried and cooled under a stream of inert gas before use to remove any traces of moisture.

- **Inert Atmosphere:** The handling area (Schlenk line or glovebox) must be purged with a high-purity inert gas to remove air and moisture.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Bis(cyclopentadienyl)vanadium**:

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over the safety goggles, especially when there is a risk of splashing or explosion.
- **Skin Protection:**
 - A flame-resistant lab coat must be worn and fully buttoned.
 - Full-length pants and closed-toe shoes are required.
 - Gloves: Wear chemical-resistant gloves. Nitrile gloves are suitable for incidental contact, but for prolonged handling, heavier-duty gloves such as butyl rubber or neoprene are recommended. Always inspect gloves for tears or punctures before use and change them immediately if contaminated. For handling pyrophoric materials, it is best practice to wear a pair of flame-resistant gloves underneath the chemical-resistant gloves.
- **Respiratory Protection:** If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates must be used. All respirator use must be in accordance with a documented respiratory protection program, including fit testing and training.

Disposal Plan

Proper disposal of **Bis(cyclopentadienyl)vanadium** and contaminated materials is critical to prevent accidents and environmental contamination.

Immediate Waste Handling

- **Segregation:** All waste contaminated with **Bis(cyclopentadienyl)vanadium**, including used gloves, weigh boats, and paper towels, must be segregated from other laboratory waste.

- **Inerting:** Contaminated solid waste should be collected in a designated, labeled, and sealed container under an inert atmosphere if possible.

Quenching and Neutralization of Residual Bis(cyclopentadienyl)vanadium

Small amounts of residual **Bis(cyclopentadienyl)vanadium** in reaction vessels must be carefully quenched before cleaning.

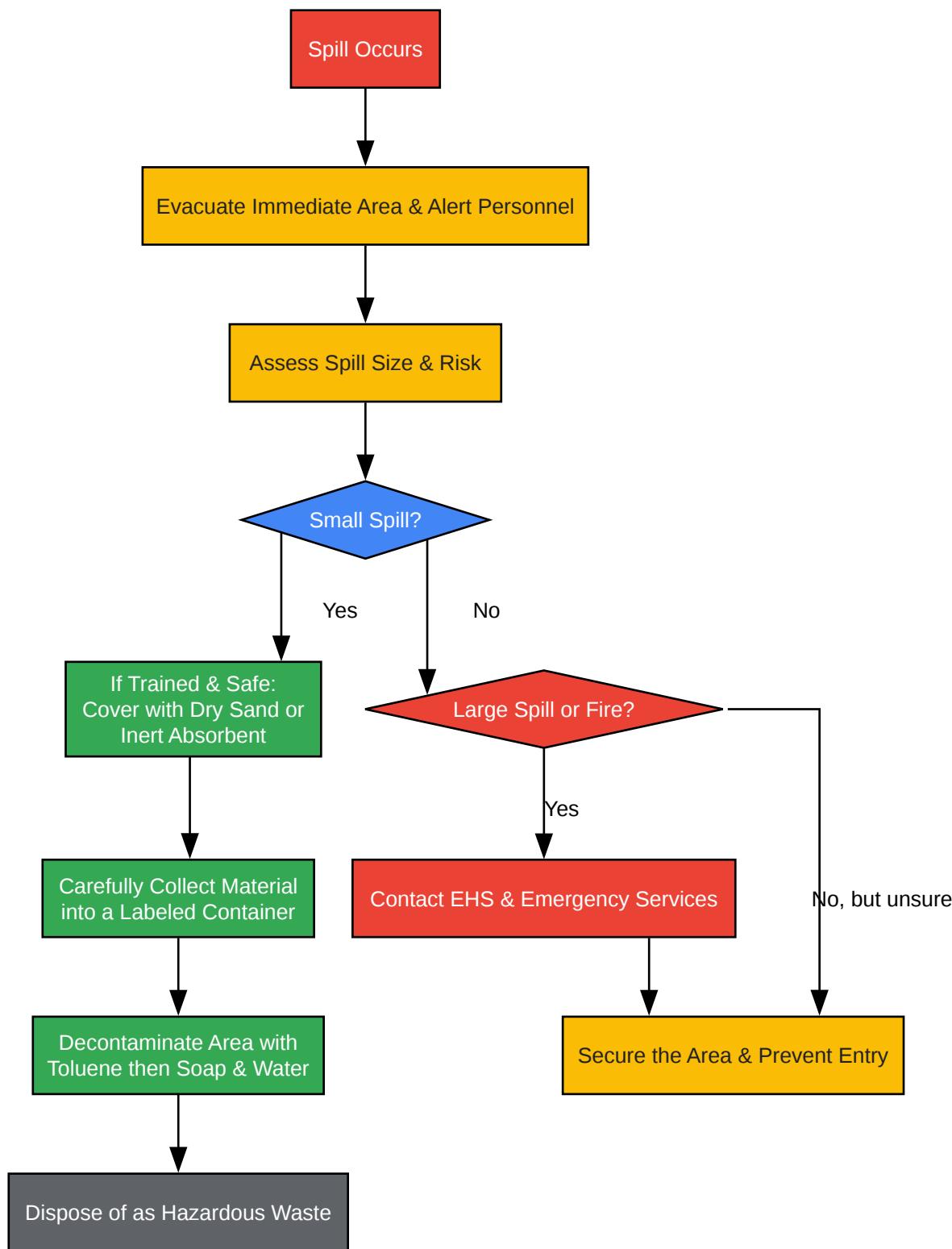
- **Inert Atmosphere:** The quenching process must be carried out in a fume hood under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** The flask containing the residue should be cooled in an ice bath.
- **Solvent Dilution:** Dilute the residue with a high-boiling point, non-reactive solvent such as toluene or heptane.
- **Slow Quenching:** Slowly and dropwise, add a less reactive alcohol, such as isopropanol, to the cooled, diluted residue.
- **More Reactive Quench:** After the initial reaction subsides, a more reactive alcohol like methanol can be slowly added to ensure complete quenching.
- **Final Quench:** Finally, very slowly add water dropwise to neutralize any remaining reactive material.
- **Final Disposal:** The neutralized solution should be collected in a properly labeled hazardous waste container for disposal by the institution's environmental health and safety (EHS) office.

Disposal of Empty Containers

Empty containers of **Bis(cyclopentadienyl)vanadium** must be triple-rinsed with an inert solvent (e.g., toluene or hexane) under an inert atmosphere. The rinsate must be quenched as described above and collected as hazardous waste.

Spill Response Workflow

In the event of a spill, follow this workflow to ensure a safe and effective response.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com